

# Standard Operating Procedure for the Safe Handling of 1,1-Dichloroacetone

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## Compound of Interest

Compound Name: 1,1-Dichloroacetone

Cat. No.: B129577

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## Purpose

This document provides the standard operating procedure (SOP) for the safe handling, use, storage, and disposal of **1,1-Dichloroacetone** in a laboratory setting. This procedure is intended to minimize the risks of exposure and ensure the safety of all personnel working with this chemical. All researchers, scientists, and drug development professionals must be familiar with and adhere to this SOP.

## Scope

This SOP applies to all laboratory activities involving the use of **1,1-Dichloroacetone**, including but not limited to, weighing, solution preparation, use in chemical reactions, and waste disposal.

## Hazard Identification

**1,1-Dichloroacetone** is a hazardous chemical with the following primary concerns:

- Flammable Liquid and Vapor: It is a flammable substance and should be kept away from ignition sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Acute Toxicity: It is toxic if swallowed and may be fatal if it comes into contact with the skin.[\[2\]](#)[\[5\]](#)
- Corrosive: It causes severe skin burns and serious eye damage.[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Respiratory Irritant: May cause respiratory irritation.[1]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1][4]
- Potential Genotoxicity: Some studies on similar chlorinated compounds suggest a potential for genotoxicity. It has been shown to be a possible mutagen in bacterial studies.[6]

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O	[3]
Molecular Weight	126.97 g/mol	[3]
Appearance	Clear, colorless to yellow liquid	[7]
Boiling Point	120 °C	[3]
Density	1.299 - 1.304 g/mL at 18-20 °C	[1][2]
Flash Point	Not explicitly available for 1,1-isomer, but treated as flammable.	[5]
Vapor Pressure	27 mm Hg at 25 °C	[3]
Solubility	Soluble in ethanol and ether.	[3]
Toxicological Data		
Oral LD <sub>50</sub> (mouse)	ca. 250 mg/kg bw	[2]
NOAEL (mouse, oral)	65 mg/kg of body weight (for hepatotoxicity)	
Occupational Exposure Limits		
OSHA PEL	None listed	[2]
ACGIH TLV	None listed	[2]
NIOSH REL	None listed	[2]

## Engineering Controls

- All work with **1,1-Dichloroacetone** must be conducted in a properly functioning chemical fume hood.[8]
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[1]
- Use explosion-proof ventilation and electrical equipment where vapors may accumulate.[1]  
[4]

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory.[2]
- Skin Protection: A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., Viton®, butyl rubber) must be worn. Inspect gloves for integrity before each use.[1][2]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is required.[8]
- Footwear: Closed-toe shoes are required in the laboratory.

## Experimental Protocols

### General Handling and Weighing

- Before handling, ensure all required PPE is donned correctly.
- Transport the container of **1,1-Dichloroacetone** in a secondary, shatterproof container.
- Perform all weighing and dispensing operations within a chemical fume hood.
- Use spark-proof tools and equipment.[1]
- Keep the container tightly closed when not in use.[1][4]
- Ground and bond containers when transferring material to prevent static discharge.[4]

## Protocol: Alkylation of a Thiol-Containing Peptide (Hypothetical Example)

This protocol describes a hypothetical procedure for using **1,1-Dichloroacetone** as a cross-linking agent for a peptide containing two cysteine residues.

### Materials:

- Cysteine-containing peptide
- **1,1-Dichloroacetone**
- Tris(2-carboxyethyl)phosphine (TCEP)
- Ammonium bicarbonate buffer (50 mM, pH 8.0)
- Dimethylformamide (DMF)
- Deionized water

### Procedure:

- Prepare a stock solution of the peptide in deionized water.
- In a fume hood, add TCEP solution to the peptide stock to reduce any existing disulfide bonds.
- Dilute the peptide solution to the desired reaction concentration with ammonium bicarbonate buffer.
- Prepare a stock solution of **1,1-Dichloroacetone** in DMF.
- Slowly add a stoichiometric amount of the **1,1-Dichloroacetone** solution to the gently stirring peptide solution.
- Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS).

- Upon completion, quench the reaction by adding a thiol-containing scavenger (e.g., excess L-cysteine).
- Purify the cross-linked peptide using reverse-phase HPLC.

## Storage Requirements

- Store **1,1-Dichloroacetone** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[1\]](#)[\[7\]](#)
- The storage area should be designated for flammable liquids.
- Keep the container tightly closed and store under an inert gas as it is hygroscopic.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Store in a locked cabinet or other secured location.[\[2\]](#)

## Spill and Emergency Procedures

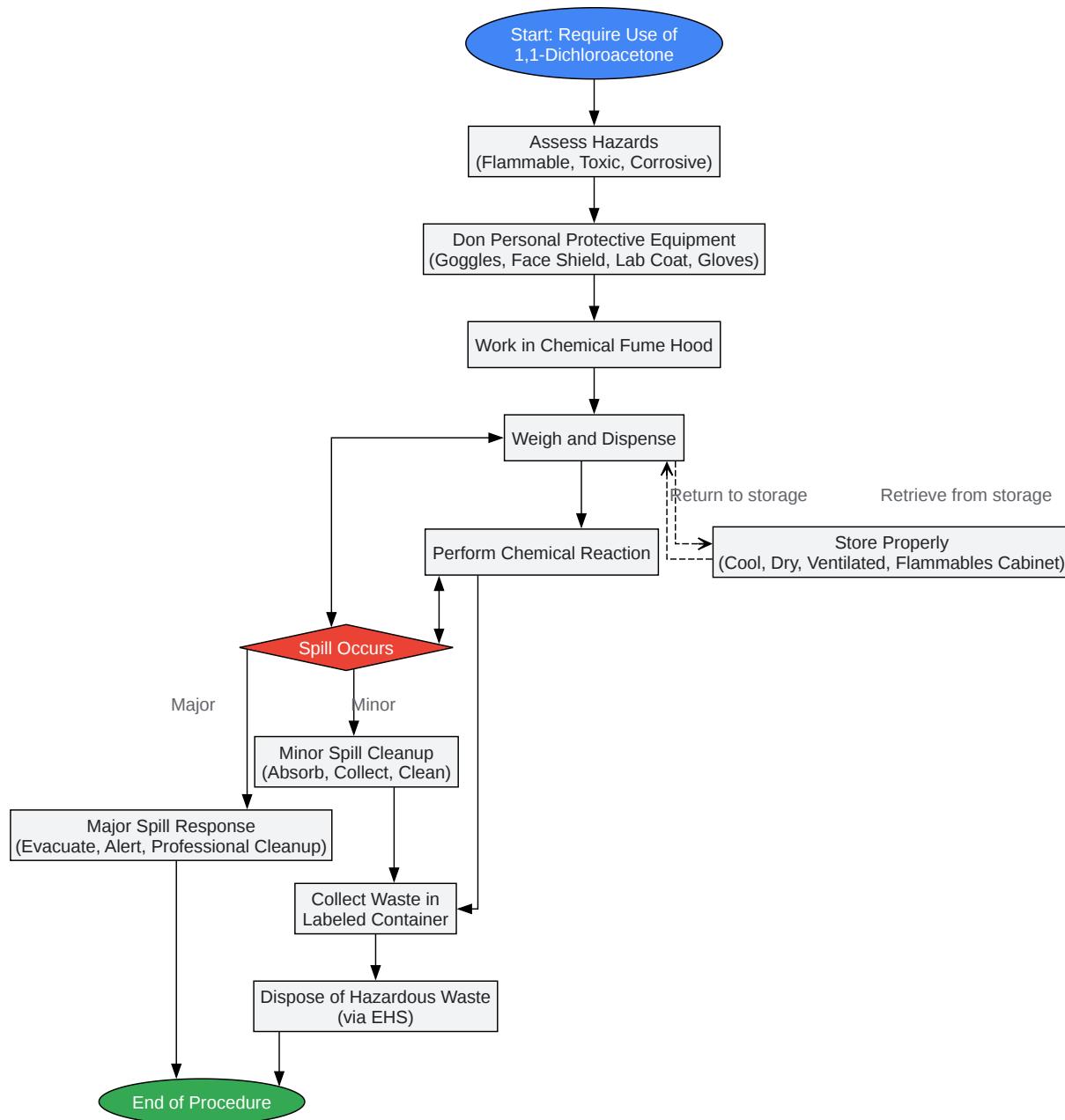
- Minor Spill (in fume hood):
  - Absorb the spill with a non-combustible absorbent material (e.g., sand, vermiculite).
  - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill (outside fume hood):
  - Evacuate the immediate area and alert others.
  - Remove all sources of ignition.[\[2\]](#)
  - Contact the institutional emergency response team.
  - Do not attempt to clean up a large spill without appropriate training and equipment.

- Personnel Exposure:
  - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[[1](#)]
  - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[[1](#)]
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[[1](#)]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[1](#)][[2](#)]

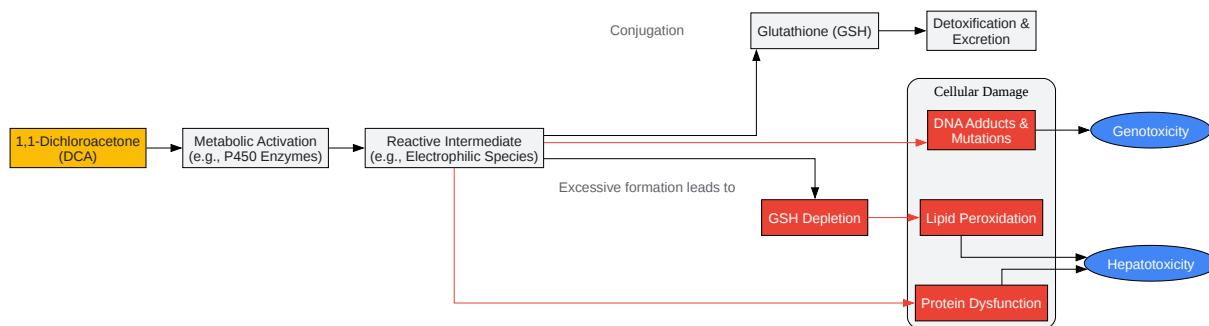
## Waste Disposal

- All waste containing **1,1-Dichloroacetone** must be collected in a designated, properly labeled hazardous waste container.
- The container must be kept closed and stored in a satellite accumulation area.
- Dispose of the hazardous waste through the institution's environmental health and safety office. Do not dispose of it down the drain.[[2](#)]

## Visualizations

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Caption: Safe handling workflow for **1,1-Dichloroacetone**.



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Caption: Proposed toxicity pathway for **1,1-Dichloroacetone**.

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